

1-(4-Hydroxyphenyl)-2-phenylbutan-1-one CAS number and identifiers

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Compound of Interest

Compound Name: 1-(4-Hydroxyphenyl)-2-phenylbutan-1-one

Cat. No.: B129655

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In-Depth Technical Guide: 1-(4-Hydroxyphenyl)-2-phenylbutan-1-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available chemical and physical data for **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one**. The document collates known identifiers and properties to serve as a foundational resource for researchers and professionals in drug development. While comprehensive experimental data for this specific compound is limited in publicly accessible literature, this guide presents the confirmed core identifiers and offers a generalized framework for further investigation.

Chemical Identity and Identifiers

1-(4-Hydroxyphenyl)-2-phenylbutan-1-one is a ketone derivative with a distinct chemical structure. The primary identifiers for this compound are crucial for accurate sourcing, cataloging, and regulatory purposes.

Identifier	Value	Citation
CAS Number	6966-21-8	[1]
Molecular Formula	C16H16O2	[1]
Molecular Weight	240.3 g/mol	[1]
EINECS	828-826-4	[1]
Synonyms	No widely recognized synonyms found in searches.	

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one** are not readily available. The table below lists the minimum purity specification found from a commercial supplier.

Property	Value	Citation
Purity (Minimum)	95%	[1]

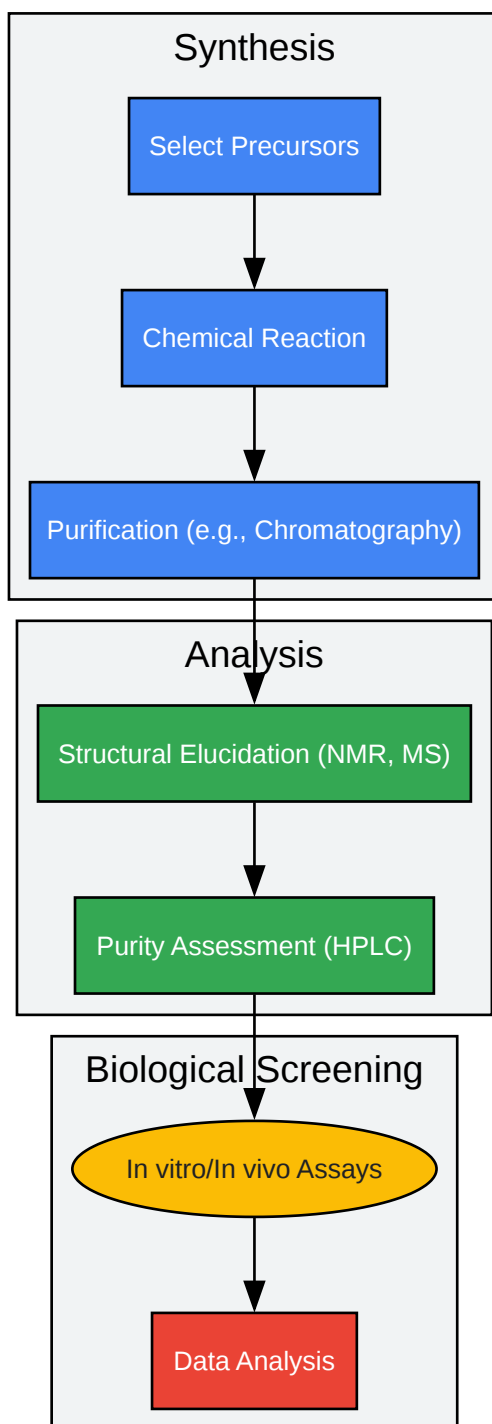
Synthesis and Upstream/Downstream Products

While a specific, detailed experimental protocol for the synthesis of **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one** was not found, commercial suppliers indicate potential upstream precursors and downstream products, offering insights into its chemical context.

Category	Compound Name
Upstream Products	anisole, 1-(4-hydroxyphenyl)-2-phenylethanone, 2-phenylbutyric acid, 1-(4-methoxyphenyl)-2-phenylbutan-1-one, 1-(4-benzyloxyphenyl)-2-phenylbutan-1-one, 4'-benzyloxy-2-phenylacetophenone
Downstream Product	1-[4-[2-(dimethylamino)ethoxy]phenyl]-2-phenylbutan-1-one

A generalized workflow for the synthesis and characterization of a chemical compound like **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one** is presented below.

General Chemical Synthesis Workflow



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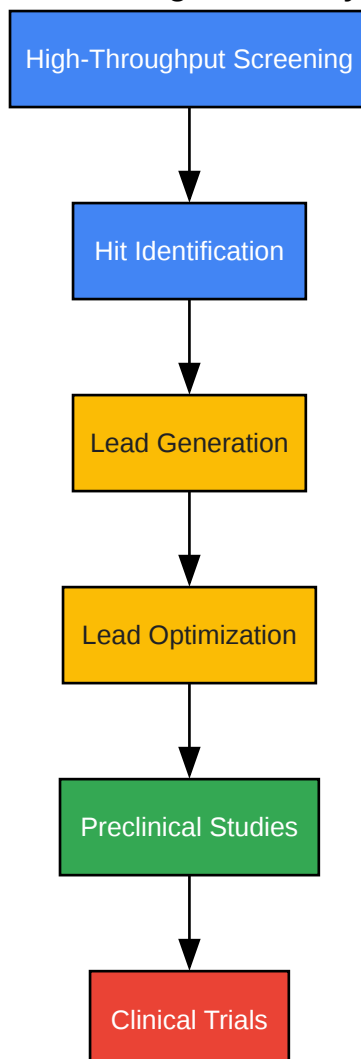
Caption: Generalized workflow for chemical synthesis, analysis, and screening.

Biological Activity and Signaling Pathways

There is a notable absence of published research detailing the specific biological activity, mechanism of action, or associated signaling pathways for **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one**. Research on analogous compounds with structural similarities, such as certain chalcones and other ketone derivatives, has explored various biological activities, including anticancer properties. However, direct extrapolation of these activities to **1-(4-Hydroxyphenyl)-2-phenylbutan-1-one** is not scientifically sound without dedicated experimental validation.

For drug development professionals, the logical progression for a compound with a novel structure like this would involve a series of screening assays to determine its biological profile.

Hypothetical Drug Discovery Funnel



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Caption: A simplified, hypothetical drug discovery and development process.

Conclusion

1-(4-Hydroxyphenyl)-2-phenylbutan-1-one, identified by CAS number 6966-21-8, remains a compound with limited characterization in the public domain. This guide provides the foundational identifiers and suggests a generalized framework for its synthesis and potential biological evaluation. Further empirical research is necessary to elucidate its physicochemical properties, establish detailed experimental protocols, and uncover any potential biological

activities and mechanisms of action. This compound represents an opportunity for novel research in medicinal chemistry and drug discovery.

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References

- 1. 6966-21-8 1-(4-Hydroxyphenyl)-2-phenylbutan-1-one AKSci 3927CB [aksci.com]
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